

# Physical and chemical properties of N,N-Diethyl-p-toluamide

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## Compound of Interest

Compound Name: *N,N-Diethyl-p-toluamide*

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## N,N-Diethyl-p-toluamide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of **N,N-Diethyl-p-toluamide** (p-DEET). The information is curated for researchers, scientists, and professionals in drug development, with a focus on precise data presentation, detailed experimental methodologies, and clear visual representations of key biological and experimental processes.

## Physical and Chemical Properties

**N,N-Diethyl-p-toluamide**, an isomer of the more common N,N-Diethyl-m-toluamide (m-DEET), is a potent insect repellent. While sharing many characteristics with its meta-isomer, the para-isomer possesses a distinct set of physical and chemical properties. A summary of these properties is presented in Table 1.

Property	Value	Units
Molecular Formula	C <sub>12</sub> H <sub>17</sub> NO	-
Molecular Weight	191.27	g/mol
Melting Point	53-54	°C
Boiling Point	163 (at 17 Torr)	°C
Density	0.985	g/cm <sup>3</sup>
Water Solubility	Data not readily available; expected to be low	-
LogP (Octanol-Water Partition Coefficient)	1.6	-
Vapor Pressure	Data not readily available	-
Appearance	Solid	-

Table 1: Physical and Chemical Properties of **N,N-Diethyl-p-toluamide**

## Experimental Protocols for Property Determination

The following sections outline the standardized methodologies for determining the key physical and chemical properties of **N,N-Diethyl-p-toluamide**, based on the internationally recognized OECD Guidelines for the Testing of Chemicals.

### Melting Point Determination (OECD Guideline 102)

The melting point of **N,N-Diethyl-p-toluamide** can be determined using the capillary method with a liquid bath or metal block apparatus, or by using differential scanning calorimetry (DSC) or differential thermal analysis (DTA)[\[1\]](#).

Capillary Method Protocol:

- **Sample Preparation:** A small amount of finely powdered **N,N-Diethyl-p-toluamide** is introduced into a capillary tube, which is then sealed at one end.

- **Apparatus Setup:** The capillary tube is placed in a heating bath (e.g., silicone oil) or a metal block equipped with a calibrated thermometer or a temperature sensor.
- **Heating:** The temperature of the bath or block is raised at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature at which the substance is observed to melt completely is recorded as the melting point.

## Boiling Point Determination (OECD Guideline 103)

The boiling point of **N,N-Diethyl-p-toluamide** at reduced pressure can be determined using methods such as ebulliometry, the dynamic method, or distillation[2][3][4][5].

Dynamic Method Protocol:

- **Apparatus Setup:** A sample of **N,N-Diethyl-p-toluamide** is placed in a suitable apparatus where the pressure can be precisely controlled and the temperature of the vapor and liquid phases can be measured.
- **Pressure Control:** The pressure within the system is lowered to the desired value (e.g., 17 Torr).
- **Heating:** The sample is heated, and the temperature is recorded continuously.
- **Boiling Point Determination:** The temperature at which the vapor pressure of the substance equals the applied pressure (indicated by a constant temperature reading during boiling) is recorded as the boiling point at that pressure.

## Density Determination (OECD Guideline 109)

For liquid **N,N-Diethyl-p-toluamide** (in its molten state), density can be measured using a pycnometer, a hydrometer, or an oscillating densitometer[6][7][8][9][10].

Pycnometer Method Protocol:

- **Calibration:** The exact volume of a clean, dry pycnometer is determined by filling it with a reference substance of known density (e.g., distilled water) at a specific temperature and

weighing it.

- **Sample Measurement:** The pycnometer is filled with molten **N,N-Diethyl-p-toluamide** at the same temperature, and its weight is measured.
- **Calculation:** The density of the sample is calculated by dividing the mass of the sample by the calibrated volume of the pycnometer.

## Water Solubility Determination (OECD Guideline 105)

The water solubility of **N,N-Diethyl-p-toluamide** can be determined using the flask method or the column elution method[11][12][13][14].

Flask Method Protocol:

- **Equilibration:** An excess amount of **N,N-Diethyl-p-toluamide** is added to a flask containing a known volume of water. The flask is then agitated at a constant temperature for a sufficient period to reach equilibrium.
- **Phase Separation:** The undissolved solid is separated from the aqueous solution by centrifugation or filtration.
- **Concentration Analysis:** The concentration of **N,N-Diethyl-p-toluamide** in the clear aqueous phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

## Partition Coefficient (logP) Determination (OECD Guideline 107 & 117)

The n-octanol/water partition coefficient (logP) is a measure of a substance's lipophilicity and can be determined by the shake flask method or by HPLC[15][16][17][18].

Shake Flask Method Protocol:

- **Phase Preparation:** n-octanol and water are mutually saturated by shaking them together and allowing the phases to separate.

- **Partitioning:** A known amount of **N,N-Diethyl-p-toluamide** is dissolved in one of the phases. This solution is then mixed with a known volume of the other phase in a separatory funnel.
- **Equilibration:** The mixture is shaken until equilibrium is reached.
- **Concentration Analysis:** The concentration of the substance in both the n-octanol and water phases is determined by a suitable analytical method.
- **Calculation:** The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the water phase. LogP is the base-10 logarithm of this value.

## Chemical Reactivity and Stability

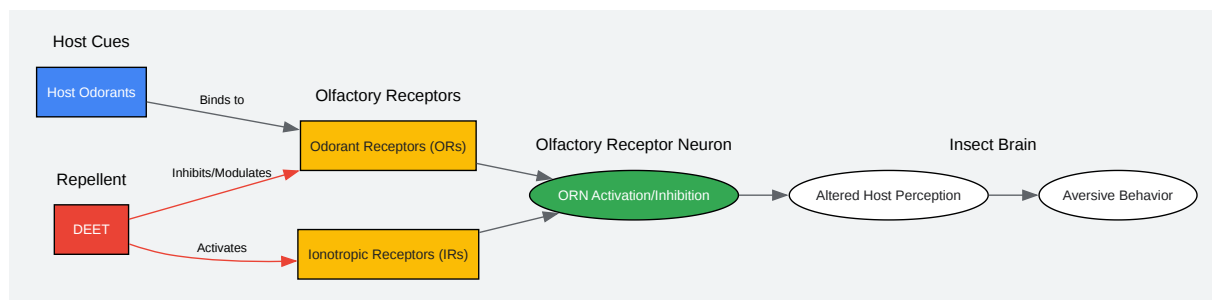
**N,N-Diethyl-p-toluamide** is generally a stable compound under normal conditions. However, it can undergo hydrolysis under strongly acidic or basic conditions, breaking down into p-toluic acid and diethylamine. It is incompatible with strong oxidizing agents.

## Signaling Pathways in Insect Repellency

The repellent action of DEET (both meta and para isomers) is multifaceted, involving interactions with multiple sensory pathways in insects. The primary mechanisms are believed to be through the olfactory (smell) and gustatory (taste) systems.

### Olfactory Pathway

DEET is thought to interfere with the insect's ability to detect host cues, such as carbon dioxide and lactic acid. This can occur through several proposed mechanisms at the level of the olfactory receptor neurons (ORNs) located in the insect's antennae and maxillary palps.

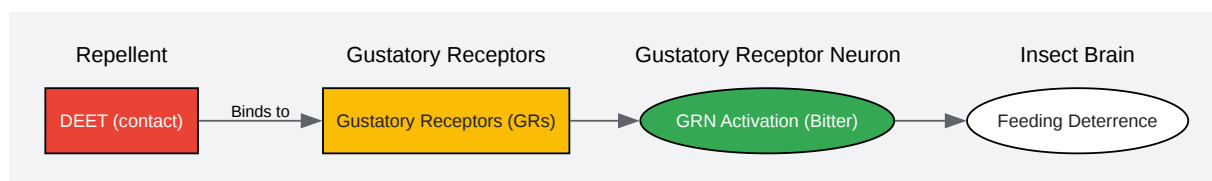


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Caption: Olfactory signaling pathway of DEET repellency.

## Gustatory Pathway

Upon contact, DEET can activate bitter-taste neurons in insects, leading to feeding deterrence. This pathway involves gustatory receptors (GRs) located in the insect's mouthparts and legs.



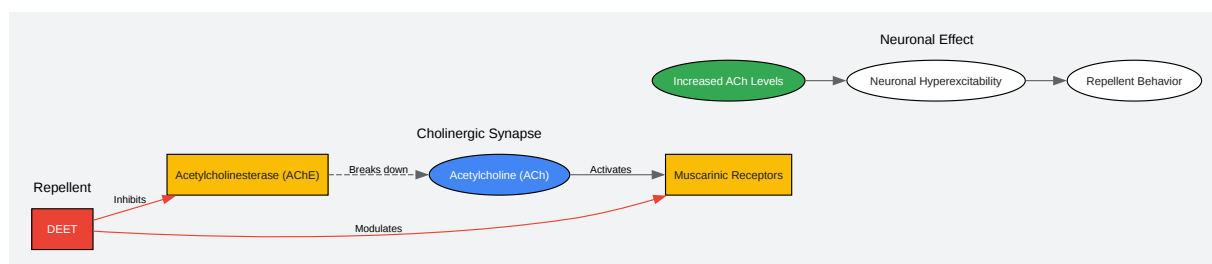
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Caption: Gustatory signaling pathway of DEET repellency.

## Neuromodulatory Effects

Some studies suggest that DEET may also exert its effects by modulating the insect's nervous system, potentially through the inhibition of acetylcholinesterase (AChE) or interaction with muscarinic acetylcholine receptors[1][11][15][18][19][20]. This can lead to an accumulation of

the neurotransmitter acetylcholine, causing neuronal hyperexcitability and contributing to the repellent effect.



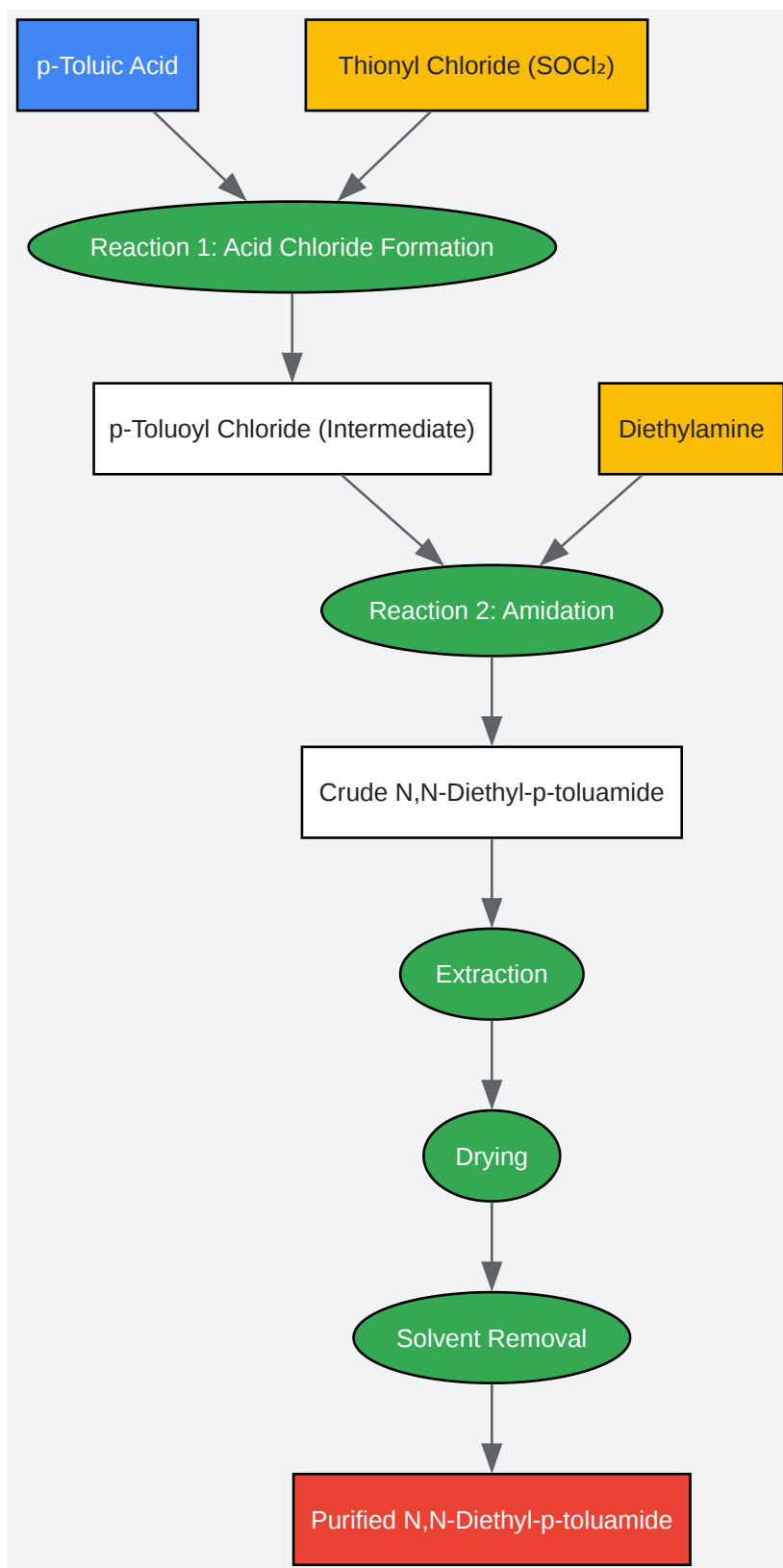
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Caption: Neuromodulatory effects of DEET at the cholinergic synapse.

## Experimental Workflows

### Synthesis of N,N-Diethyl-p-toluamide

A common laboratory-scale synthesis of **N,N-Diethyl-p-toluamide** involves the conversion of p-toluic acid to its acid chloride, followed by amidation with diethylamine.



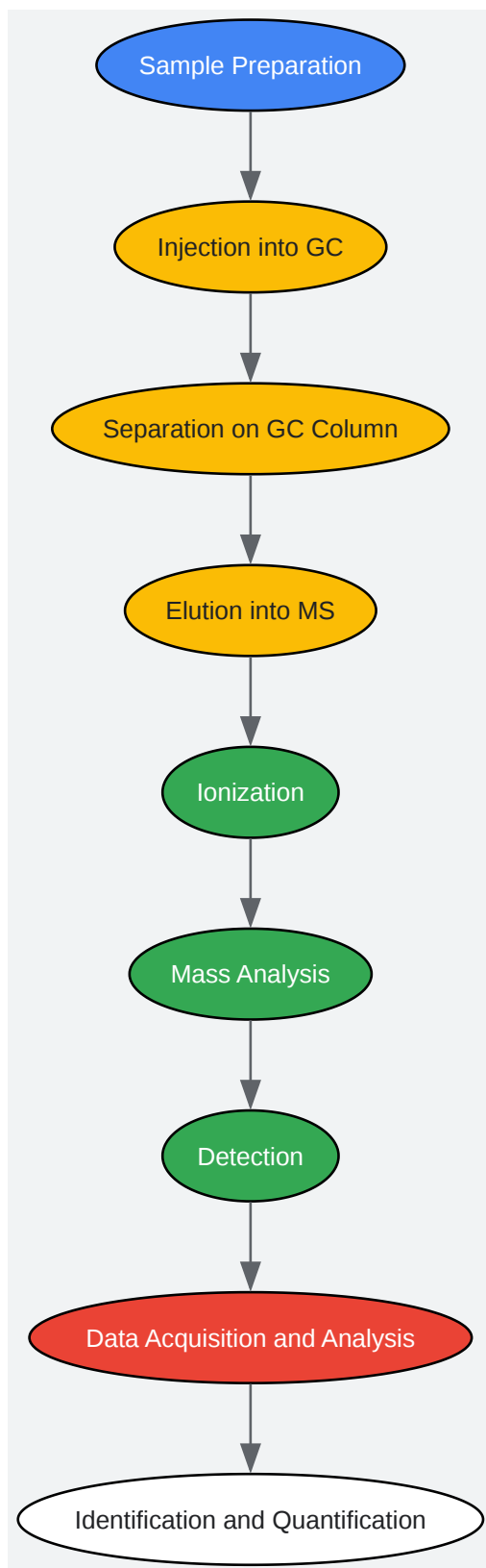
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Caption: General workflow for the synthesis of **N,N-Diethyl-p-toluamide**.



## GC-MS Analysis of N,N-Diethyl-p-toluamide

Gas Chromatography-Mass Spectrometry (GC-MS) is a standard analytical technique for the identification and quantification of **N,N-Diethyl-p-toluamide**.



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